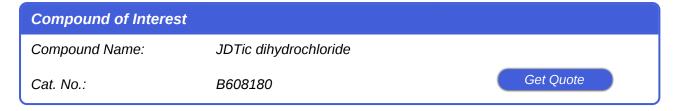


JDTic Dihydrochloride: Application Notes and Protocols for Investigating Cocaine Relapse Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

JDTic dihydrochloride is a potent, selective, and long-acting antagonist of the kappa-opioid receptor (KOR).[1][2][3][4][5][6] Its unique pharmacological profile makes it a valuable tool for investigating the role of the dynorphin/KOR system in the neurobiology of cocaine addiction and relapse.[7][8][9] Stress and negative affective states, which are significant contributors to relapse in humans, are closely linked to the activation of the dynorphin/KOR system.[1][2][10] [11][12][13] JDTic offers a means to probe this pathway and evaluate the therapeutic potential of KOR antagonism in preventing cocaine-seeking behaviors.

These application notes provide a comprehensive overview of **JDTic dihydrochloride**, including its mechanism of action, key experimental data, and detailed protocols for its use in preclinical models of cocaine relapse.

Mechanism of Action

JDTic is a non-opiate-derived, 4-phenylpiperidine derivative that acts as a highly selective antagonist at the KOR.[3][4] It exhibits high potency and a remarkably long duration of action, with antagonist effects observed for up to several weeks after a single administration.[4][14] The activation of the KOR by its endogenous ligand, dynorphin, is often associated with

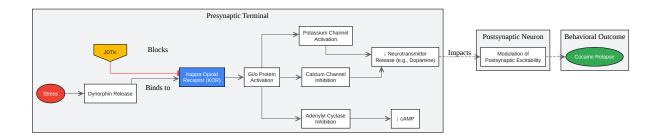


dysphoria, stress, and anti-reward states, which are thought to drive drug-seeking behavior and contribute to relapse.[7][8][9][13][15] By blocking the KOR, JDTic is hypothesized to mitigate these aversive states and thereby reduce the motivation to seek cocaine, particularly in response to stress.

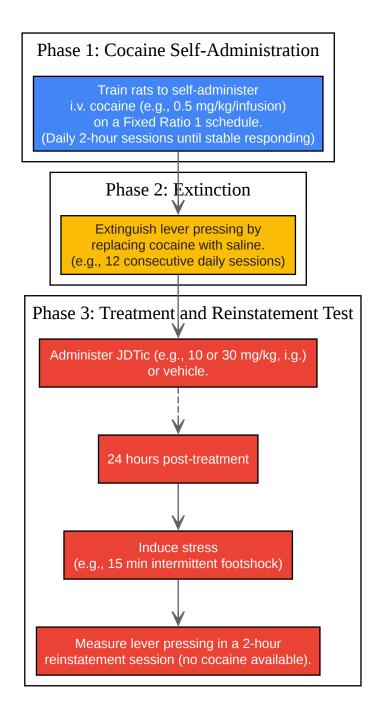
Signaling Pathway of the Dynorphin/KOR System

The following diagram illustrates the signaling pathway of the dynorphin/KOR system, which is the target of JDTic. Stressful stimuli can lead to the release of dynorphin, which then binds to and activates KORs. This activation initiates a signaling cascade that can influence neurotransmitter release and contribute to the negative affective states that promote cocaine relapse. JDTic blocks this pathway at the receptor level.

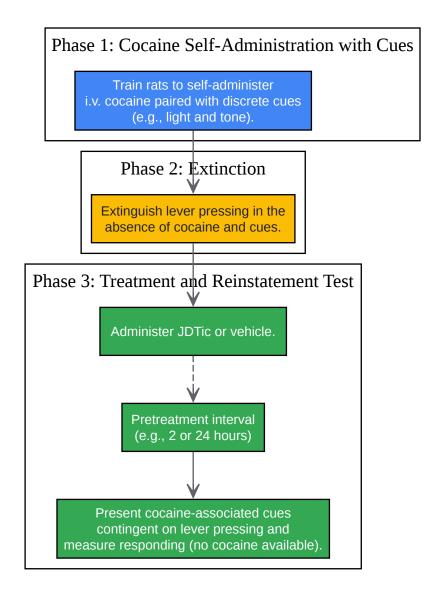




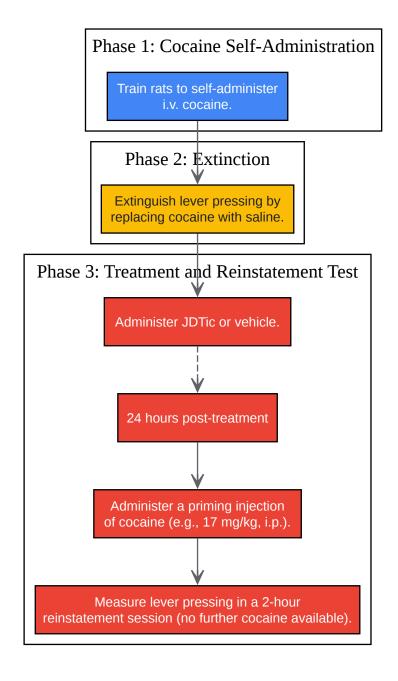












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Methodological & Application





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